

# 2-Methyl-4-octanone in mixed ketone standards

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## Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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## Chemical Profile and Comparison

The following table summarizes the basic identifying information and physical properties of **2-Methyl-4-octanone** gathered from chemical suppliers and databases [1] [2] [3].

| Property             | Value for 2-Methyl-4-octanone  |
|----------------------|--|
| CAS Number           | 7492-38-8 [1] [2]  |
| Molecular Formula    | C <sub>9</sub> H <sub>18</sub> O [1] [2]                                     |
| Molecular Weight     | 142.24 g/mol [1] [2]   |
| IUPAC Name           | 2-methyloctan-4-one [1] [3]  |
| Boiling Point        | 180°C [1] [2]  |
| Refractive Index     | 1.415 [1] [2]  |
| Purity               | 99% [1] [3]  |
| Primary Applications | Building block for proteomics research; pharmaceutical intermediates [1] [3] |

For context, here is a comparison with a similar straight-chain ketone, 2-Octanone [4].

| Property          | 2-Methyl-4-octanone                      | 2-Octanone (for comparison)          |
|-------------------|--|--------------------------------------|
| CAS Number        | 7492-38-8 [1] [2]                        | 111-13-7 [4]                         |
| Molecular Formula | C <sub>9</sub> H <sub>18</sub> O [1] [2] | C <sub>8</sub> H <sub>16</sub> O [4] |
| Molecular Weight  | 142.24 g/mol [1] [2]                     | 128.21 g/mol (implied)               |
| Boiling Point     | 180°C [1] [2]                            | 173°C [4]                            |
| Refractive Index  | 1.415 [1] [2]                            | 1.416 [4]                            |
| Density           | 0.8258 (estimate) [2]                    | 0.819 g/mL at 25°C [4]               |

## Experimental Protocols for Ketone Detection

While specific protocols for **2-Methyl-4-octanone** were not found, the following high-throughput colorimetric assays have been optimized for detecting a wide range of ketones and could be directly applicable for quantifying it in mixed standards [5].

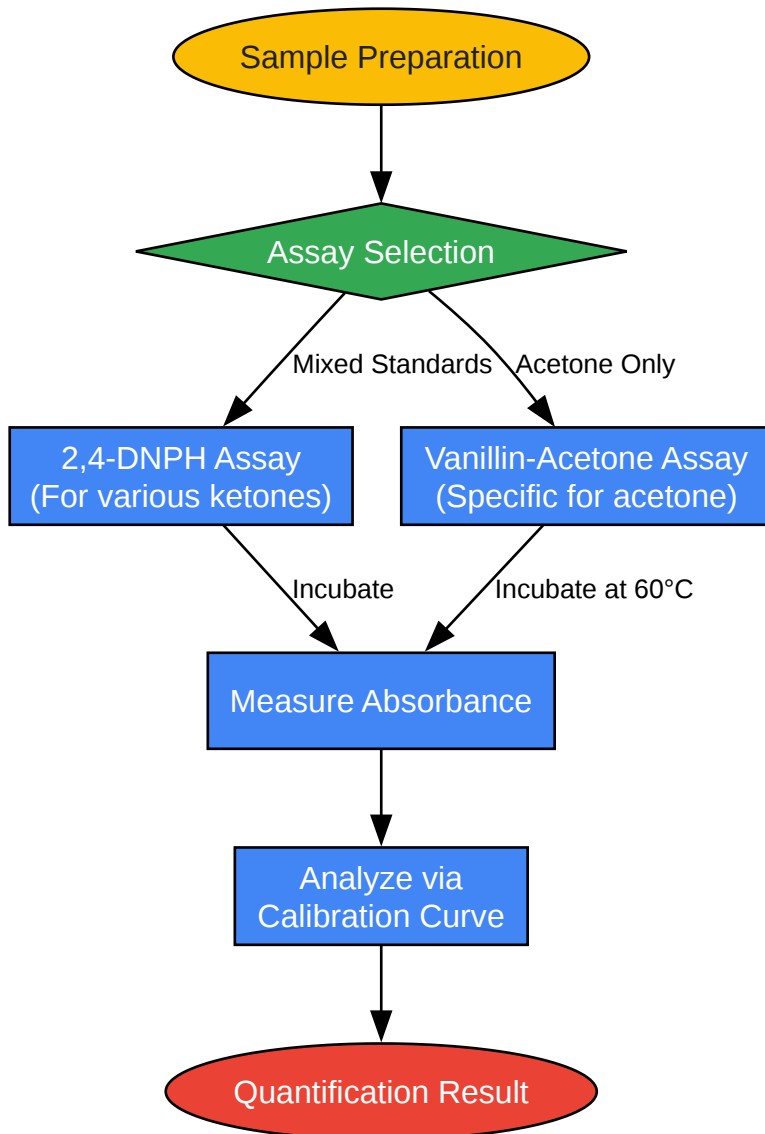
**1. 2,4-Dinitrophenylhydrazine (2,4-DNPH) Assay** This method is versatile and can be adapted for various ketones and aldehydes [5].

- **Principle:** 2,4-DNPH reacts with the carbonyl group of ketones to form a colored hydrazone derivative [5].
- **Workflow:** The assay can be performed in a 96-well plate format. An aliquot of the sample is mixed with the 2,4-DNPH reagent. After incubation, the absorbance is measured, and the concentration is determined using a calibration curve [5].

### 2. Vanillin-Acetone Assay

- **Principle:** This assay is highly specific for **acetone**. In an alkaline medium, acetone reacts with vanillin to produce a yellow-colored compound [5]. It would not be suitable for detecting **2-Methyl-4-octanone** but is included here as a key method for ketone analysis.
- **Workflow:** A sample supernatant is mixed with vanillin and sodium hydroxide. The mixture is incubated at 60°C for 10 minutes and then cooled. The resulting yellow color is measured at 430 nm [5].

The workflow for these assays, particularly the adaptable 2,4-DNPH method, can be visualized as follows:



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High-Throughput Ketone Assay Workflow

## How to Proceed with Your Comparison Guide

Since direct comparative data is lacking, I suggest you consider the following steps to create a comprehensive guide:

- **Benchmark Experimentally:** Use the provided 2,4-DNPH assay protocol to generate your own performance data. You can compare **2-Methyl-4-octanone** against other common ketone standards like 2-Octanone, 3-Octanone, and Acetone.
- **Compare Key Parameters:** In your experiments, focus on parameters critical for analytical standards, such as:
  - **Chromatographic Behavior:** Retention time and peak shape in GC/HPLC.
  - **Detection Sensitivity:** Response factor in different detectors (e.g., FID, MS).
  - **Stability:** Shelf life under different storage conditions.
  - **Linearity and LOD/LOQ:** Performance in calibration curves.

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## References

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